

Application Notes and Protocols for SJF620 in Cell Culture

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Compound of Interest

Compound Name: SJF620

Cat. No.: B1193512

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Introduction

SJF620 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Bruton's tyrosine kinase (BTK).^{[1][2][3][4]} As a heterobifunctional molecule, **SJF620** links a BTK-binding moiety to a ligand for the E3 ubiquitin ligase Cereblon (CRBN), thereby inducing the ubiquitination and subsequent proteasomal degradation of BTK.^{[1][2][3][4][5][6]} This targeted protein degradation offers a powerful approach for studying BTK signaling and holds therapeutic potential in various B-cell malignancies.^{[1][4]} These application notes provide detailed protocols for the preparation of **SJF620** stock solutions for use in cell culture experiments.

Data Presentation

Quantitative data for the preparation of **SJF620** stock solutions are summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	760.84 g/mol	[3][7][8]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[3][5][7]
Solubility in DMSO	100 mg/mL (131.43 mM)	[3][7]
Recommended Stock Concentration	10 mM in DMSO	General Practice
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[5][9][10]
Final DMSO Concentration in Media	< 0.5%	[9][10][11]

Experimental Protocols

Materials

- **SJF620** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, nuclease-free water or cell culture medium for dilution
- Vortex mixer
- Ultrasonic bath (optional)

Protocol for Preparing a 10 mM SJF620 Stock Solution

- Preparation: Before opening the vial, centrifuge the **SJF620** powder to ensure all the material is at the bottom.[9]
- Calculation: To prepare a 10 mM stock solution, calculate the required amount of DMSO. For example, to prepare 1 mL of a 10 mM stock solution:

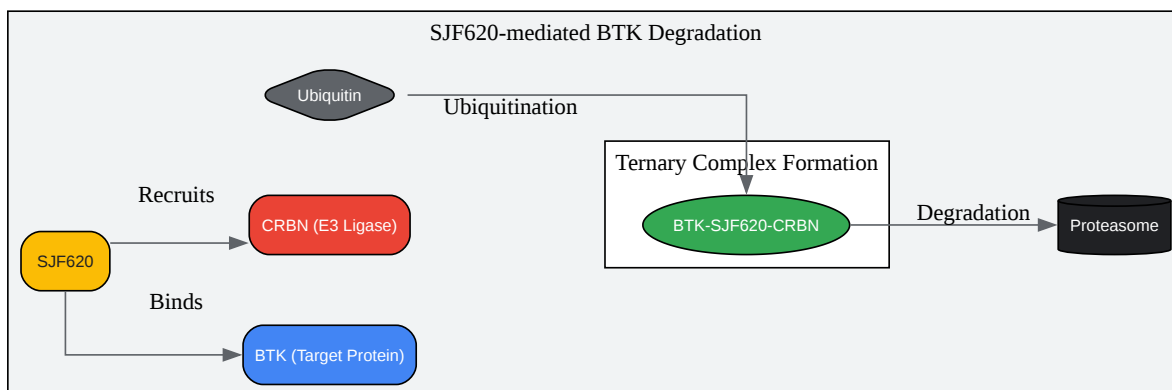
- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 760.84 \text{ g/mol} = 7.61 \text{ mg}$
- Dissolution: Add the appropriate volume of sterile DMSO to the vial containing the **SJF620** powder. For instance, add 1 mL of DMSO to 7.61 mg of **SJF620**.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming to 37°C or sonication in an ultrasonic bath can be used to aid dissolution.[\[5\]](#)
[\[7\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[9\]](#)[\[12\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)[\[10\]](#)

Protocol for Preparing Working Solutions

- Thawing: Thaw a single aliquot of the 10 mM **SJF620** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. It is recommended to perform serial dilutions to ensure accuracy. For example, to achieve a final concentration of 10 µM in 1 mL of medium, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is below 0.5% to avoid cellular toxicity.[\[9\]](#)[\[10\]](#)[\[11\]](#) A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Application: Add the final working solution to your cell cultures and incubate for the desired experimental duration.

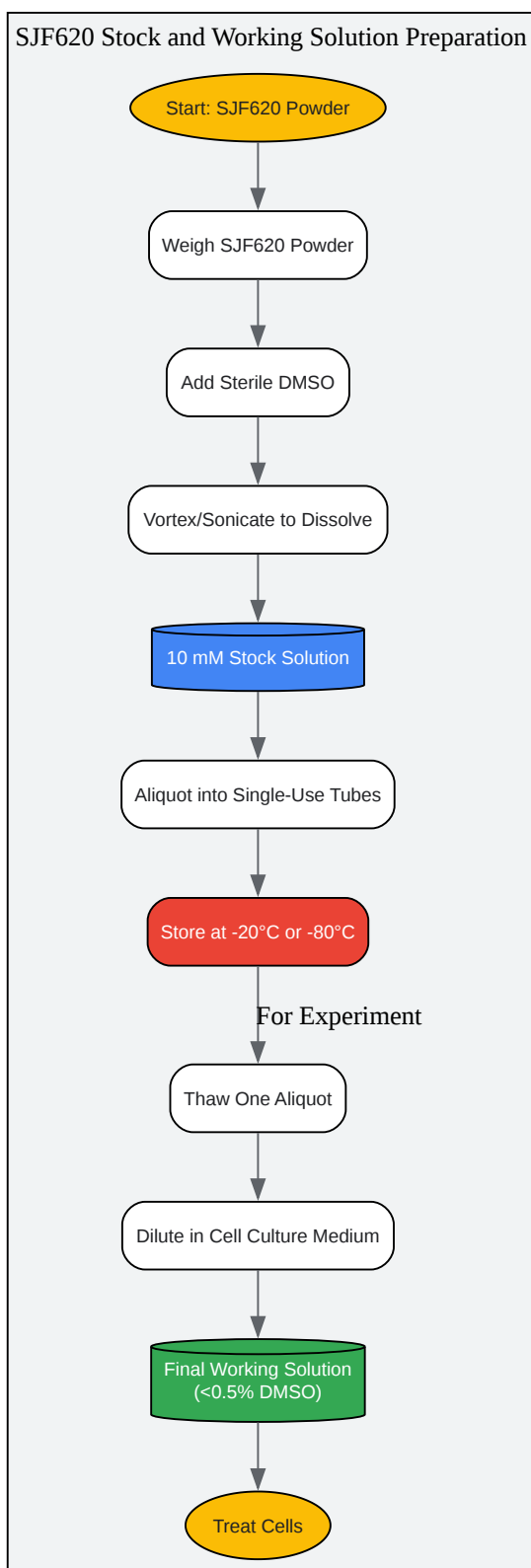
Mandatory Visualization

The following diagrams illustrate the mechanism of action of **SJF620** and the experimental workflow for preparing stock solutions.



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Caption: Mechanism of action of **SJF620**.



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Caption: Experimental workflow for preparing **SJF620** solutions.

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References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. Design, Synthesis and Biological Evaluation of Proteolysis Targeting Chimeras (PROTACs) as a BTK Degraders with Improved Pharmacokinetic Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 3. glpbio.com [glpbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. file.glpbio.com [file.glpbio.com]
- 8. SJF620|2376187-16-3|COA [dcchemicals.com]
- 9. captivatebio.com [captivatebio.com]
- 10. medchemexpress.cn [medchemexpress.cn]
- 11. file.selleckchem.com [file.selleckchem.com]
- 12. cdn.stemcell.com [cdn.stemcell.com]
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